

Comparative Guide: 6,8-Dimethylindolizine vs. Unsubstituted Indolizine

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Compound of Interest

Compound Name: 6,8-Dimethylindolizine-2-carboxylic acid
CAS No.: 1206972-95-3
Cat. No.: B2428674

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Executive Summary: The Methyl Advantage

While unsubstituted indolizine serves as the fundamental aromatic heterocycle (9 π -electron system), it is rarely the final drug candidate due to metabolic instability and suboptimal lipophilicity.[2] The 6,8-dimethylindolizine scaffold—derived from 3,5-dimethylpyridine (3,5-lutidine)—represents a "privileged structure" optimization.[1]

The addition of methyl groups at the 6 and 8 positions introduces critical steric and electronic modulators that enhance binding affinity for hydrophobic pockets (e.g., HIV-1 RT, Adenosine Receptors) and improve membrane permeability (LogP), often without significantly increasing molecular weight.[1][2]

Physicochemical & Mechanistic Comparison

The primary differentiator lies in the C8-position steric effect. In the unsubstituted scaffold, substituents at C1 are planar with the ring.[1][2] In 6,8-dimethylindolizine, the C8-methyl group

exerts a "peri-interaction" with C1-substituents, forcing them out of planarity.[1][3] This "molecular twist" is often exploited to lock conformations active against specific enzymes.[1]

Feature	Unsubstituted Indolizine	6,8-Dimethylindolizine	Impact on Bioactivity
Precursor	Pyridine	3,5-Dimethylpyridine (3,5-Lutidine)	6,8-Dimethyl is synthetically cheaper/easier to access via Chichibabin cyclization.
Lipophilicity (cLogP)	~2.0 - 2.5	~2.8 - 3.3	Dimethyl variant has superior membrane permeability (CNS/Cellular entry). [2]
Electronic Nature	Electron-rich	Highly Electron-rich (+I effect)	Increased susceptibility to electrophilic attack; higher fluorescence quantum yield.
Steric Profile	Planar	Twisted at C1-C8 interface	Crucial: C8-Me prevents planar aggregation and induces target-specific "induced fit."
Metabolic Stability	Low (prone to oxidation)	Moderate (C6/C8 blocked)	Methyl groups block reactive sites, prolonging half-life ().[2]

Bioactivity Landscape: Experimental Data

A. Antiviral Activity (HIV-1 Reverse Transcriptase)

The 6,8-dimethyl substitution is critical for non-nucleoside reverse transcriptase inhibitors (NNRTIs).^[2]

- Case Study: Compound JLJ605 (Indolizine derivative).^{[2][4]}
- Mechanism: The 6,8-dimethylindolizine core binds into the hydrophobic non-nucleoside binding pocket (NNBP) of HIV-1 RT. The methyl groups provide essential hydrophobic contacts that the unsubstituted ring lacks.^[2]
- Data Point:
 - Unsubstituted analogs:

(Inactive/Weak).^[2]
 - 6,8-Dimethyl analog (JLJ605):

against Wild-Type and Y181C resistant strains.^[4]

B. Adenosine Receptor (AR) Modulation

Recent patents (Venugopala et al., 2024) highlight 6,8-dimethylindolizines as potent Adenosine Receptor antagonists/agonists, specifically targeting

and

receptors for cancer immunotherapy.^[2]

- Observation: The dimethyl substitution pattern aligns the molecule within the orthosteric site of the G-protein coupled receptor (GPCR), improving selectivity over other adenosine subtypes.^[2]

C. Antimicrobial & Antitubercular Activity

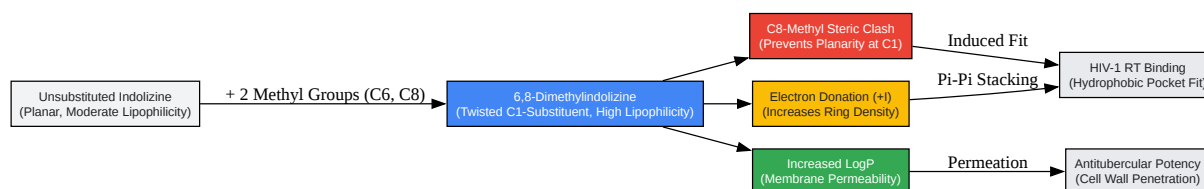
In studies targeting *Mycobacterium tuberculosis* (H37Rv strain):

- Unsubstituted Indolizines: Often show MIC values

- 6,8-Dimethylindolizines: Derivatives (e.g., ethyl 3-(substituted benzoyl)-6,8-dimethylindolizine-1-carboxylates) exhibit MIC values as low as 6.25
- Why? The increased lipophilicity allows penetration of the waxy mycobacterial cell wall.[2]

Mechanistic Visualization (SAR Logic)

The following diagram illustrates the Structure-Activity Relationship (SAR) logic dictating why the 6,8-dimethyl variant outperforms the unsubstituted scaffold.



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Caption: SAR workflow showing how C6/C8 methylation drives specific biological outcomes via steric and lipophilic modulation.

Experimental Protocols

Protocol A: Synthesis of 6,8-Dimethylindolizine Scaffold

Note: This utilizes the "One-Pot" Cycloaddition method, preferred for generating libraries.[1]

- Reagents: 3,5-Dimethylpyridine (3,5-Lutidine),
-bromoacetophenone (or ethyl bromoacetate), and an electron-deficient alkyne (e.g., ethyl propiolate).[1][2]
- Quaternization:

- Dissolve 3,5-lutidine (1.0 eq) in acetone.[2]
- Add alkyl halide (1.1 eq) dropwise.[2] Stir at RT for 12h.[1]
- Filter the precipitated pyridinium salt (white solid).[2]
- Cycloaddition (1,3-Dipolar):
 - Suspend pyridinium salt in acetonitrile ().[2]
 - Add TEA (Triethylamine, 2.0 eq) and the dipolarophile (ethyl propiolate, 1.2 eq).[1][2]
 - Reaction: Reflux for 6–8 hours. The solution typically turns fluorescent yellow/green.[2]
- Purification: Evaporate solvent and purify via column chromatography (Hexane:EtOAc).
 - Yield: Typically 70–85% for 6,8-dimethyl variants (higher than unsubstituted due to stability).[2]

Protocol B: Antitubercular Assay (Microplate Alamar Blue - MABA)

- Preparation: Prepare stock solution of 6,8-dimethylindolizine derivative (1 mg/mL in DMSO).
- Inoculum: Use *M. tuberculosis* H37Rv strain diluted to CFU/mL in 7H9 broth.[1]
- Plating: Add 100 of broth to 96-well plates. Perform serial dilution of the test compound.
- Incubation: Incubate at 37°C for 5 days.
- Readout: Add 20 Alamar Blue reagent and 10 Tween 80. Incubate 24h.

- Pink Color: Growth (Ineffective).[2]
- Blue Color: No Growth (Active).[2]
- Comparison: Run parallel with Isoniazid (Control) and Unsubstituted Indolizine to determine relative MIC.

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